

A Comparative Analysis of Disperse Blue 165 and Other Key Blue Disperse Dyes

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Compound of Interest

Compound Name: Disperse blue 165

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This guide provides a detailed comparative study of C.I. **Disperse Blue 165** against other significant blue disperse dyes, namely C.I. Disperse Blue 56 and C.I. Disperse Blue 79. The focus is on their performance characteristics, particularly in the dyeing of polyester fibers. This document is intended for researchers and scientists in the fields of material science and textile chemistry, offering objective data to inform dye selection and application development.

Overview of Selected Disperse Dyes

Disperse dyes are non-ionic colorants with low water solubility, making them ideal for dyeing hydrophobic synthetic fibers like polyester.[1][2] The selection of a specific blue dye depends on the desired shade, fastness properties, and dyeing behavior.

- **C.I. Disperse Blue 165:** A single azo dye known for its brilliant blue shade and high tinctorial strength.[3][4] It is widely used for dyeing polyester and its blends, offering good sun and sublimation fastness.[3][5][6] However, it can be sensitive to reduction during the high-temperature dyeing cycle.[4]
- **C.I. Disperse Blue 56:** An anthraquinone-based dye. Dyes in this class are generally known for their good lightfastness and reproducibility, but they are tinctorially weaker and more expensive than azo dyes.[4] They have also been found to have poor wet fastness, especially concerning staining on adjacent nylon fibers.[4]
- **C.I. Disperse Blue 79:** A prominent azo dye used to achieve navy and black shades on polyester.[7] Its structure is designed to provide good fastness to light, sublimation, and

washing.[7]

Comparative Performance Data

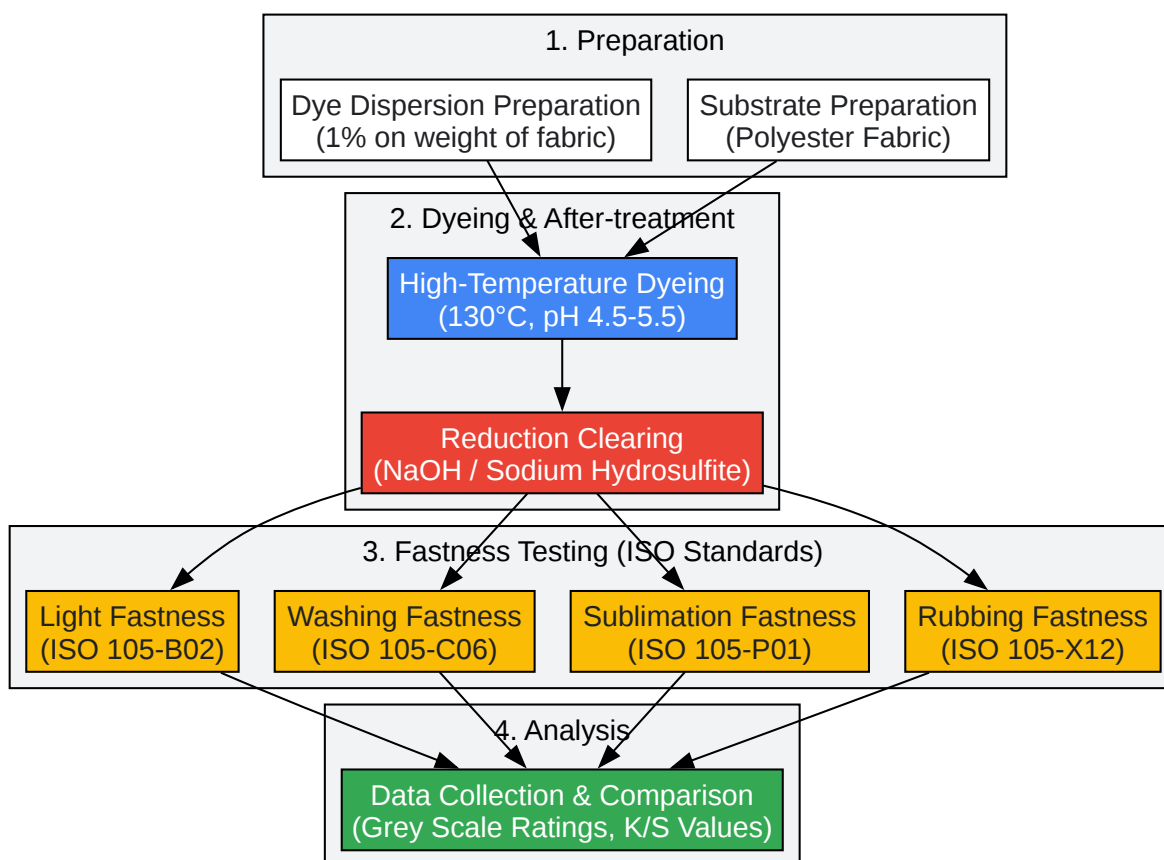
The following table summarizes the key properties and performance metrics of the selected disperse dyes. The fastness ratings are based on standard grey scales, where 5 is excellent for wash and sublimation fastness, and 8 is maximum for light fastness.

Property	C.I. Disperse Blue 165	C.I. Disperse Blue 56	C.I. Disperse Blue 79
C.I. Number	11077[3]	63285	11345[8]
Chemical Class	Single Azo[3]	Anthraquinone[4]	Azo[7]
Molecular Formula	C ₂₀ H ₁₉ N ₇ O ₃ [3]	C ₁₆ H ₁₂ N ₂ O ₃	C ₂₄ H ₂₇ BrN ₆ O ₁₀ [8]
Molecular Weight	405.41 g/mol [3]	280.27 g/mol	639.41 g/mol [8]
Shade on Polyester	Bright, Greenish-Blue[4]	Reddish-Blue	Navy Blue[7]
Light Fastness	Good[3][5]	Good	Excellent[7]
Wash Fastness (Stain on Nylon)	4[4]	2-3[4]	Good[7]
Sublimation Fastness	Good[3][5][6]	Moderate	Excellent[7]
Tinctorial Strength	Very High (Over 3x stronger than Blue 56) [4]	Low[4]	High
Key Characteristics	High lifting power, sensitive to reduction. [4][6]	Good reproducibility, poor wet fastness.[4]	Suitable for navy and black shades.[7]

Note: Fastness properties can vary based on the depth of shade and the specific substrate and dyeing conditions.

Experimental Workflow for Performance Evaluation

The following diagram illustrates a standardized workflow for the comparative evaluation of disperse dyes on polyester fabric.



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Caption: Standard workflow for dyeing and fastness evaluation of disperse dyes.

Experimental Protocols

The following are generalized protocols for dyeing polyester and assessing the fastness properties of disperse dyes.

High-Temperature Dyeing Procedure

- Dye Bath Preparation: Prepare a dye bath with a liquor-to-goods ratio of 10:1. Disperse the required amount of dye (e.g., 1% on weight of fabric) in water with a suitable dispersing agent to form a stable dispersion.[9]
- pH Adjustment: Add a wetting agent and a dispersing agent to the bath. Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[8][9]
- Dyeing Cycle:
 - Introduce the polyester fabric into the bath at 60°C and run for 15 minutes.[9]
 - Raise the temperature to 130°C at a rate of 2°C per minute.[9]
 - Maintain the temperature at 130°C for 45-60 minutes.
 - Cool the dye bath down to 70°C before removing the fabric.[9]

After-treatment (Reduction Clearing)

This step is crucial for removing unfixed dye from the fiber surface, which improves wash fastness.[9][10]

- Rinse the dyed fabric thoroughly.
- Prepare a fresh bath containing sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L).[9]
- Treat the fabric in this bath at 70-80°C for 15-20 minutes.[9]
- Rinse the fabric thoroughly with hot and then cold water.
- Neutralize the fabric with a dilute solution of acetic acid, rinse again, and dry.[9]

Fastness Testing Methods

- Light Fastness: Evaluate the dyed samples according to ISO 105-B02 using a Xenon arc lamp apparatus.[9]

- **Washing Fastness:** Test according to ISO 105-C06. The test involves washing a composite specimen of the dyed fabric with a multifiber strip in a soap solution, followed by rinsing and drying.[9][11] Assess both the change in color of the sample and the degree of staining on the adjacent fibers using grey scales.
- **Sublimation Fastness:** Assess according to ISO 105-P01. The dyed specimen is treated in a heat-setting device at a specified temperature (e.g., 180°C for 30 seconds) in contact with an undyed white fabric.[9][11] The staining of the white fabric and the color change of the sample are evaluated.
- **Rubbing (Crocking) Fastness:** Test according to ISO 105-X12 for both dry and wet conditions using a crock meter.[11][12]

Conclusion

The selection between **Disperse Blue 165**, Disperse Blue 56, and Disperse Blue 79 depends heavily on the specific application requirements.

- **Disperse Blue 165** is an excellent choice for achieving bright, vibrant blue shades with high tinctorial efficiency, making it cost-effective.[4] Its superior wash fastness compared to anthraquinone dyes like Blue 56 is a significant advantage.[4] However, care must be taken to control dyeing conditions to avoid reduction.
- Disperse Blue 56 offers good reproducibility but is limited by its low color strength and poor wet fastness, particularly staining on nylon.[4] It may be suitable for applications where these factors are less critical.
- Disperse Blue 79 provides excellent all-around fastness properties and is the go-to dye for producing deep navy and black shades where durability is paramount.[7]

Ultimately, a thorough evaluation based on the standardized protocols outlined in this guide is recommended to determine the most suitable dye for a specific polyester product line.

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